

Application Notes: Lentiviral shRNA Knockdown of Mcl-1 for Experimental Control

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Compound of Interest

Compound Name: PROTAC Mcl1 degrader-1

Cat. No.: B608882

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Introduction

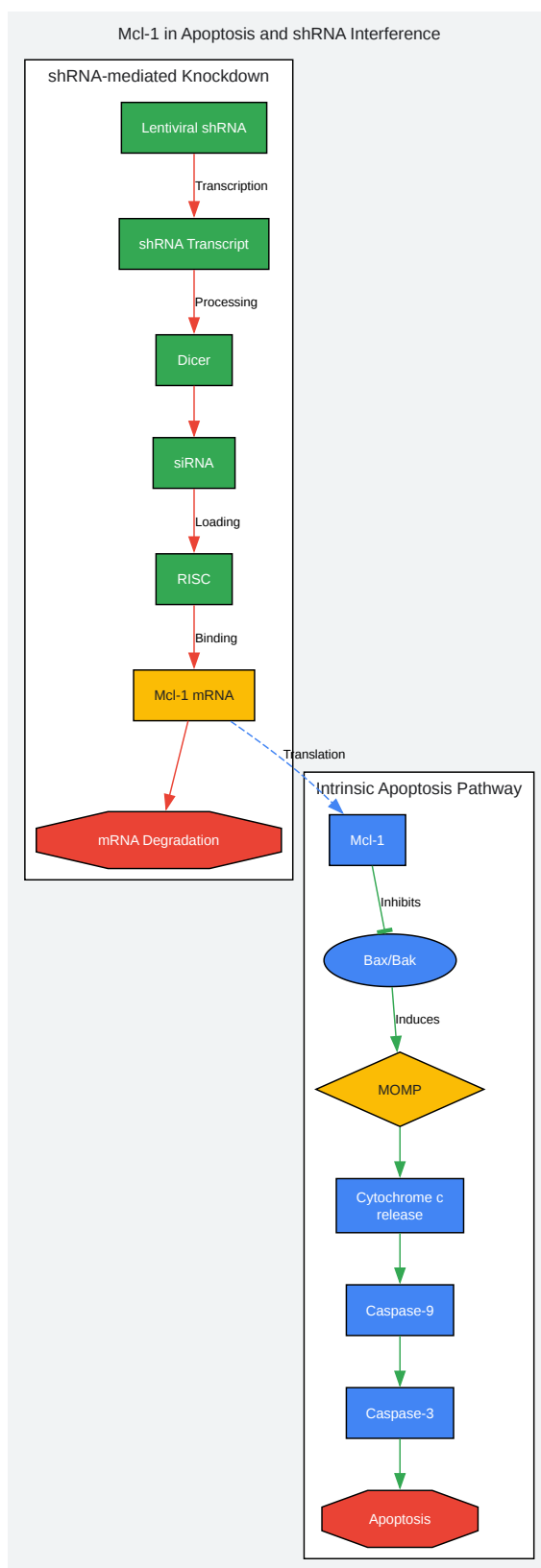
Myeloid cell leukemia-1 (Mcl-1) is a critical anti-apoptotic protein belonging to the Bcl-2 family. [1][2][3] It plays a crucial role in cell survival by inhibiting the activation of pro-apoptotic proteins like BAK and BAX, thereby preventing mitochondrial outer membrane permeabilization (MOMP) and the subsequent caspase cascade that leads to apoptosis. [2][4][5] Due to its short half-life, Mcl-1 expression is tightly regulated, making it a pivotal control point in the life and death of a cell. [4] Overexpression of Mcl-1 is implicated in the survival and chemoresistance of various cancers, making it a significant target for therapeutic intervention. [1][5][6]

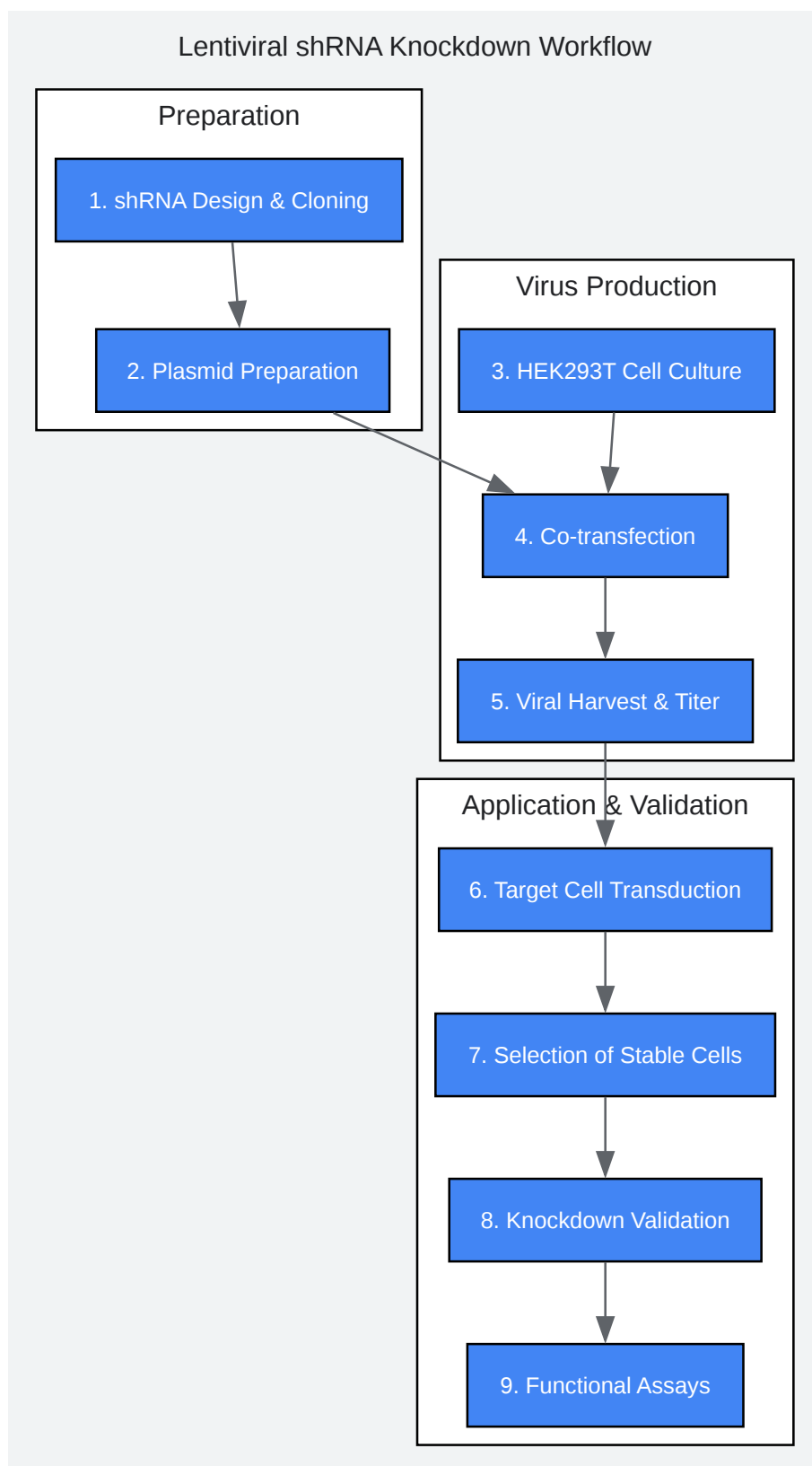
Lentiviral-mediated short hairpin RNA (shRNA) knockdown is a powerful and widely used technique to achieve stable, long-term suppression of a target gene's expression. [7][8] This method is particularly advantageous for studying the function of essential genes like MCL1, as it allows for the creation of stable cell lines with reduced Mcl-1 expression. These cell lines are invaluable as experimental controls and for investigating the downstream effects of Mcl-1 depletion on cellular processes such as apoptosis, cell cycle progression, and sensitivity to therapeutic agents. [9][10]

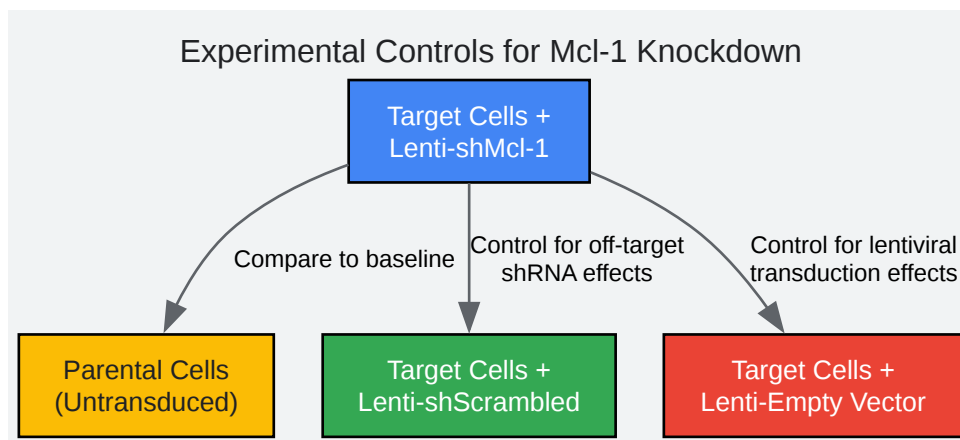
These application notes provide a comprehensive overview and detailed protocols for the lentiviral shRNA-mediated knockdown of Mcl-1. The protocols cover lentivirus production, transduction of target cells, and validation of Mcl-1 knockdown.

Signaling Pathway and Mechanism

Below is a diagram illustrating the role of Mcl-1 in the intrinsic apoptosis pathway and the mechanism of shRNA-mediated gene silencing.







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